

# Application Notes and Protocols for Transvinylation Reactions Involving Ethyl Propenyl Ether

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## Compound of Interest

Compound Name: *Ethyl propenyl ether*

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## Introduction to Transvinylation Reactions

Transvinylation is a chemical reaction involving the transfer of a vinyl group from one molecule to another. Specifically, in the context of this document, it refers to the exchange of an alkoxy or acyloxy group on a vinyl ether with an alcohol to form a new vinyl ether. **Ethyl propenyl ether** is a valuable reagent in this class of reactions, serving as a donor of the propenyl group, which can be subsequently isomerized or utilized in further synthetic transformations. These reactions are typically catalyzed by transition metal complexes, with palladium, ruthenium, and iridium catalysts being the most prominent.<sup>[1]</sup>

The resulting vinyl ethers are versatile synthetic intermediates. Their electron-rich double bonds make them reactive partners in a variety of organic transformations, including cycloadditions, Claisen rearrangements, and polymerizations. In the pharmaceutical industry and drug development, the introduction of a vinyl ether moiety can be a crucial step in the synthesis of complex molecular architectures and active pharmaceutical ingredients.

## Palladium-Catalyzed Transvinylation

Palladium complexes are highly effective catalysts for the transvinylation of alcohols with **ethyl propenyl ether**. These reactions often proceed under mild conditions with high efficiency. The

mechanism is believed to involve the coordination of the vinyl ether to the palladium center, followed by nucleophilic attack of the alcohol.

## Quantitative Data for Palladium-Catalyzed Transvinylation

Entry	Alcohol Substrate	Catalyst System	Solvent	Temp. (°C)	Time (h)	Conversion (%)	Yield (%)	Reference
1	Furfuryl alcohol	Pd(OAc) <sub>2</sub> / 1,10-phenanthroline	Dichloromethane	20	24	69	59	[2]
2	3,4,5-Trimethoxybenzyl alcohol	Pd(OAc) <sub>2</sub> / 1,10-phenanthroline	Dichloromethane	20	24	82	75	[2]
3	Tetraethylene glycol	Pd(OAc) <sub>2</sub> / 1,10-phenanthroline	Dichloromethane	20	24	75	-	[2]

## Experimental Protocol: Palladium-Catalyzed Synthesis of 2-(Vinyloxymethyl)furan

Materials:

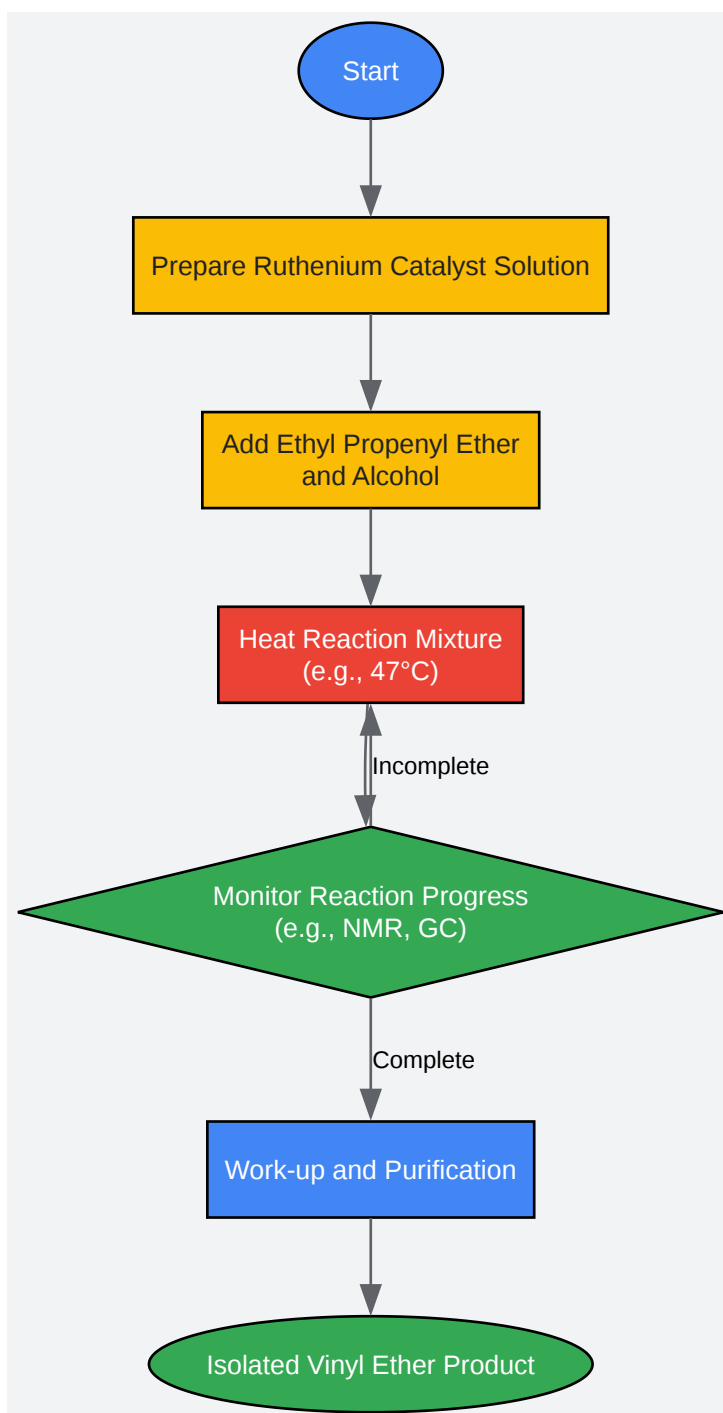
- Palladium(II) acetate (Pd(OAc)<sub>2</sub>)
- 1,10-Phenanthroline

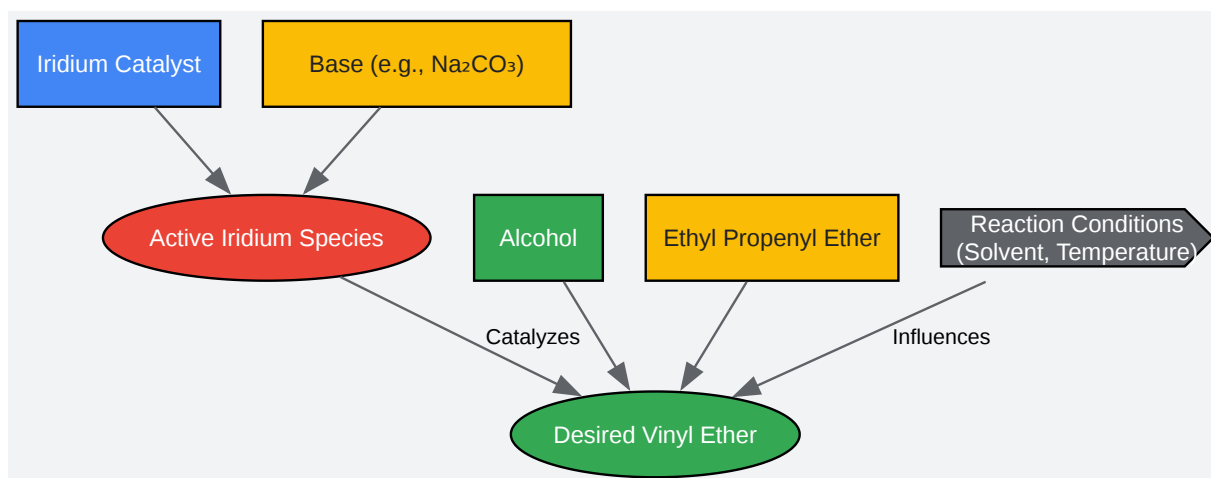
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- **Ethyl propenyl ether**
- Furfuryl alcohol
- Argon gas supply
- Standard glassware for inert atmosphere reactions

Procedure:[[2](#)]

- **Catalyst Preparation:** In a flame-dried Schlenk flask under an argon atmosphere, dissolve palladium(II) acetate (44.9 mg, 0.20 mmol) and 1,10-phenanthroline (54.1 mg, 0.30 mmol) in 2 mL of dichloromethane. Stir the solution at room temperature for 30 minutes to generate the active catalyst in situ.
- **Reaction Mixture:** In a separate flask, prepare a solution of furfuryl alcohol (2.00 g, 20.4 mmol) and **ethyl propenyl ether** (17.3 g, 201 mmol) in 5 mL of dichloromethane.
- **Reaction Execution:** Add the solution of the alcohol and vinyl ether to the catalyst solution. Stir the reaction mixture at room temperature for 24 hours.
- **Work-up and Purification:** After 24 hours, concentrate the reaction mixture under reduced pressure. The crude product is then purified by column chromatography on silica gel to yield 2-(vinylloxymethyl)furan.

## Palladium-Catalyzed Transvinylation Mechanism





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## References

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- 2. Synthesis and characterization of novel functional vinyl ethers that bear various groups [comptes-rendus.academie-sciences.fr]
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